

Technical Guide: Physicochemical Properties of Citronellyl Nitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical properties of **Citronellyl Nitrile**, specifically its molecular weight and density. The information is presented to support research and development activities where this compound is of interest. This document includes a summary of its quantitative data, detailed experimental protocols for property determination, and a workflow diagram for compound characterization.

Quantitative Data Summary

Citronellyl nitrile, also known as 3,7-dimethyloct-6-enenitrile, is a fragrance ingredient with a fresh, citrus-like aroma.[1][2] Its key physical properties are summarized in the table below.



Property	Value	Unit	Source(s)
Molecular Weight	151.25	g/mol	[1][3][4][5][6][7][8][9]
Chemical Formula	C10H17N	[1][2][3][4][6]	
Density	0.833 - 0.846	g/cm³	[1][4][10]
0.842 - 0.847 (at 25°C)	g/mL	[1][11]	
0.85	g/cm³	[2]	_
Appearance	Colorless to pale yellow liquid	[1][2][10]	_

Experimental Protocols

The following sections detail standard methodologies for the experimental determination of the molecular weight and density of liquid organic compounds such as **citronellyl nitrile**.

Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical technique that combines the separation capabilities of gas chromatography with the detection power of mass spectrometry to identify and quantify compounds in a sample.[12][13]

Principle: The sample is first vaporized and injected into a gas chromatograph, where its components are separated based on their volatility and interaction with the stationary phase of the column.[11] As each component elutes from the column, it enters the mass spectrometer. In the mass spectrometer, the molecules are ionized, typically by electron impact (EI), causing them to fragment.[11] The resulting ions are then separated based on their mass-to-charge ratio (m/z).[14] The molecular ion peak in the resulting mass spectrum corresponds to the molecular weight of the compound.

Methodology:

• Sample Preparation: A dilute solution of **citronellyl nitrile** is prepared in a volatile organic solvent (e.g., dichloromethane or hexane) at a concentration of approximately 10 μg/mL.[15] The sample should be free of particulates.[15]



Instrumentation Setup:

- Gas Chromatograph (GC): Equipped with a capillary column suitable for the analysis of volatile organic compounds (e.g., a non-polar DB-5 or similar).
- Injector: Set to a temperature that ensures complete vaporization of the sample without thermal degradation (typically 250°C).
- Oven Temperature Program: A temperature gradient is programmed to ensure good separation of the sample components. For example, starting at 60°C, holding for 2 minutes, then ramping to 280°C at 10°C/min.
- Carrier Gas: Helium is typically used as the carrier gas at a constant flow rate.
- Mass Spectrometer (MS): The ion source is typically set to electron ionization (EI) at 70 eV. The mass analyzer is set to scan a mass range appropriate for the expected molecular weight (e.g., m/z 40-400).
- Analysis: A small volume (typically 1 μ L) of the prepared sample is injected into the GC. The separated components are then introduced into the MS for analysis.
- Data Interpretation: The resulting mass spectrum for the citronellyl nitrile peak is analyzed.
 The peak with the highest m/z value that is consistent with the expected molecular structure
 is identified as the molecular ion peak, which directly provides the molecular weight of the
 compound.

The use of a digital density meter based on the oscillating U-tube principle is a standard method for the precise determination of the density of liquids, as outlined in ASTM D4052.[1][2] [4][5][16]

Principle: A small volume of the liquid sample is introduced into a U-shaped borosilicate glass tube, which is electronically excited to oscillate at its natural frequency.[3][6][17] The density of the liquid affects the total mass of the tube, which in turn alters its oscillation frequency. The instrument measures the period of oscillation and calculates the density based on a calibration with fluids of known density (e.g., air and water).[3]

Methodology:

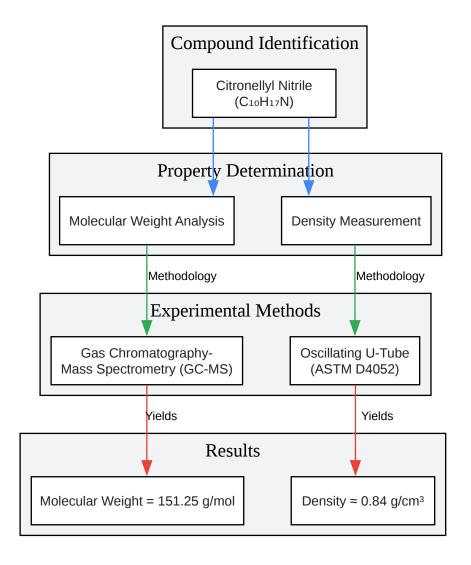


- Instrument Calibration: The density meter is calibrated according to the manufacturer's instructions using two standards of known density, typically dry air and deionized water.
- Temperature Control: The measuring cell is brought to and maintained at the desired measurement temperature (e.g., 20°C or 25°C) with high precision (typically ±0.05°C).[5]
- Sample Injection: A small volume (approximately 1-2 mL) of citronellyl nitrile is carefully injected into the U-tube using a syringe, ensuring that no air bubbles are introduced, as these would affect the accuracy of the measurement.[2] For opaque samples, automatic bubble detection is recommended.[16]
- Measurement: The instrument measures the oscillation period of the U-tube containing the sample and calculates the density. The reading is allowed to stabilize before being recorded.
- Cleaning: After the measurement, the U-tube is thoroughly cleaned with appropriate solvents and dried before the next sample is introduced.

Workflow and Logical Relationships

The following diagram illustrates the logical workflow for the characterization of a chemical compound like **citronellyl nitrile**, from initial identification to the determination of its physical properties.





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Workflow for Physicochemical Characterization.

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